

# Cacotheline: A Technical Guide to Safety and Handling for Researchers

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## Compound of Interest

Compound Name: *Cacotheline*

Cat. No.: *B613828*

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This in-depth technical guide provides comprehensive safety information, handling precautions, and an overview of the experimental application of **cacotheline**. The data herein is compiled from various Safety Data Sheets (SDS) and scientific publications to ensure a thorough understanding of its properties and safe usage in a laboratory setting.

## Chemical and Physical Properties

**Cacotheline** is an organic compound, a nitro derivative of brucine, primarily used as a redox indicator.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value	Reference(s)
Chemical Formula	C <sub>21</sub> H <sub>21</sub> N <sub>3</sub> O <sub>7</sub>	[1][2]
Molar Mass	427.41 g/mol	[2][3]
Appearance	Yellow crystals or powder	[3][4]
Melting Point	>299.85°C	[5][6]
Boiling Point	542.58°C (rough estimate)	[5][6]
Density	1.4011 g/cm <sup>3</sup> (rough estimate)	[5][6]
Solubility	Soluble in dilute NaOH solution.	[4]

## Safety and Hazard Information

There are conflicting classifications regarding the hazards of **cacotheline**. While some suppliers classify it as non-hazardous under Regulation (EC) No. 1272/2008, others categorize it as highly toxic.[1][4][7] It is imperative to handle this substance with caution, adhering to the more stringent safety precautions.

## GHS Hazard Classification

The following table summarizes the GHS hazard statements associated with **cacotheline** from sources that classify it as hazardous.

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity (Oral)	Category 2, 3	H300/H301: Fatal or Toxic if swallowed.	[4][8]
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin.	[4]
Acute Toxicity (Inhalation)	Category 2, 3	H330/H331: Fatal or Toxic if inhaled.	[4][8]

Signal Word: Danger[4][8]

Hazard Pictograms:

 Skull and Crossbones

## Handling Precautions

To ensure safe handling, the following precautions should be strictly observed:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.  
[4][9]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][7]
  - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3][7]
  - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[3][7]
- Hygiene Measures:
  - Do not eat, drink, or smoke when using this product.[4][9]
  - Wash hands thoroughly after handling.[3][9]
  - Avoid contact with skin and eyes.[3][9]
- Spill Response:
  - Minor Spills: Clean up spills immediately. Avoid generating dust. Use dry clean-up procedures (e.g., sweep or vacuum) and place the material in a sealed container for disposal.[9]
  - Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the material from entering drains or waterways.[9]

## Storage

- Store in a cool, dry, well-ventilated place.[3][4]
- Keep the container tightly closed.[3][4]
- Store locked up.[4]
- Store away from incompatible materials, such as strong oxidizing agents.[1][7]

## Experimental Protocol: Quantitative Determination of Tin ( $\text{Sn}^{2+}$ )

**Cacotheline** is a sensitive indicator for the presence of stannous ( $\text{Sn}^{2+}$ ) ions, with which it forms a characteristic red-purple color.[3] The following is a general protocol for the spectrophotometric determination of tin using **cacotheline**, based on published methodologies.[3]

### Reagents and Equipment

- **Cacotheline** solution (0.100 g in 250 mL of deionized water)[3]
- Standard tin solution (prepared by dissolving a known mass of reagent-grade tin in concentrated HCl and diluting)[3]
- Concentrated Hydrochloric Acid (HCl)
- 30-mesh Zinc, cp
- Spectrophotometer
- Volumetric flasks (50 mL)
- Pipettes

### Procedure

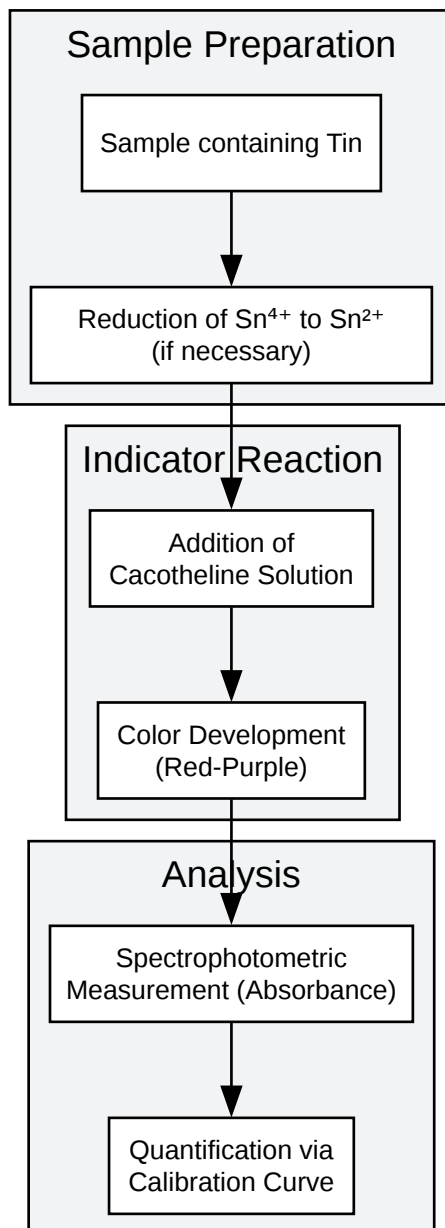
- **Sample Preparation:** Transfer an aliquot of the sample solution containing tin to a 50 mL volumetric flask. The sample should be free from nitrate ions.[3]

- Reduction of  $\text{Sn}^{4+}$  to  $\text{Sn}^{2+}$ : If the tin in the sample is in the +4 oxidation state, it must be reduced to  $\text{Sn}^{2+}$ . This can be achieved by adding zinc and hydrochloric acid and heating the solution.<sup>[3]</sup>
- Color Development: To the reduced tin solution, add a specific volume of the **cacotheline** solution and mix thoroughly. A red-purple color will develop in the presence of  $\text{Sn}^{2+}$ .<sup>[3]</sup>
- Spectrophotometric Measurement: Dilute the solution to the mark with deionized water and measure the absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ), which is approximately 560 nm for the tin-**cacotheline** complex.<sup>[3]</sup>
- Quantification: Create a calibration curve by preparing a series of standard tin solutions of known concentrations and measuring their absorbance after reaction with **cacotheline**. The concentration of tin in the unknown sample can then be determined by comparing its absorbance to the calibration curve.

## Visualizations

### Redox Indication Workflow

The following diagram illustrates the general workflow for the use of **cacotheline** as a redox indicator in the determination of  $\text{Sn}^{2+}$ .

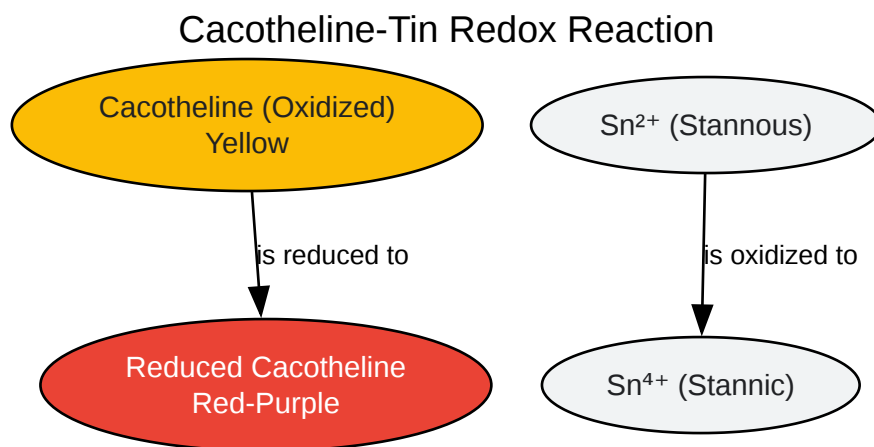
Workflow for  $\text{Sn}^{2+}$  Determination using Cacotheline

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Caption: Workflow for the quantitative determination of  $\text{Sn}^{2+}$  using **cacotheline** as a redox indicator.

## Logical Relationship in Redox Reaction

The fundamental principle of using **cacotheline** as an indicator for tin is a redox reaction. The following diagram illustrates this relationship.



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Caption: The redox reaction between **cacotheline** and stannous ions (Sn<sup>2+</sup>).

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## References

- 1. Cacotheline - Wikipedia [en.wikipedia.org]
- 2. Cacotheline | C<sub>21</sub>H<sub>21</sub>N<sub>3</sub>O<sub>7</sub> | CID 68413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. journals.indianapolis.iu.edu [journals.indianapolis.iu.edu]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. tohoku.repo.nii.ac.jp [tohoku.repo.nii.ac.jp]
- 6. 561-20-6 CAS | CACOTHELINE | Redox Indicators | Article No. 02390 [lobachemie.com]
- 7. A biomimetic approach to aerobic oxidation of amines in water via a redox-active cacotheline organocatalyst - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]

- 9. Redirecting [[linkinghub.elsevier.com](https://linkinghub.elsevier.com)]
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